

6-(1,4-Diazepan-1-yl)nicotinonitrile: An Enigma in Neuroscience Research

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Compound of Interest

Compound Name: 6-(1,4-Diazepan-1-yl)nicotinonitrile

Cat. No.: B1302496

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Despite its availability from chemical suppliers, a comprehensive review of scientific literature and patent databases reveals a significant void in the exploration of **6-(1,4-Diazepan-1-yl)nicotinonitrile** for neuroscience applications. To date, there are no published studies detailing its mechanism of action, preclinical or clinical trial data, or established experimental protocols related to the central nervous system.

This absence of research means that for scientists, researchers, and drug development professionals, **6-(1,4-Diazepan-1-yl)nicotinonitrile** remains a chemical entity of unknown potential within the field of neuroscience. Basic chemical information, such as its CAS number (683274-59-1), molecular formula (C₁₁H₁₄N₄), and molecular weight (202.26 g/mol), is readily accessible through various chemical supply companies. However, this fundamental data is not accompanied by any biological context or experimental validation in neuroscience.

The structural components of the molecule—a nicotinonitrile group and a diazepane ring—are found in various neuroactive compounds. Nicotinonitrile derivatives have been investigated for a range of central nervous system activities, while the diazepane scaffold is famously present in benzodiazepines, a class of drugs well-known for their anxiolytic, sedative, and anticonvulsant properties. This structural similarity might suggest potential avenues for investigation, but without empirical data, any proposed mechanism of action or therapeutic application would be purely speculative.

Currently, there are no established experimental protocols for utilizing **6-(1,4-Diazepan-1-yl)nicotinonitrile** in neuroscience research. Key information that would be essential for such

protocols, including solubility in biologically relevant solvents, in vitro and in vivo stability, and appropriate dosage for animal models, is not available in the public domain.

Similarly, the lack of research means there is no quantitative data to summarize. Parameters such as binding affinities to specific receptors, efficacy in cellular or animal models of neurological diseases, and pharmacokinetic profiles have not been determined.

Without an understanding of its biological targets and effects, it is not possible to construct any signaling pathway diagrams or experimental workflows associated with **6-(1,4-Diazepan-1-yl)nicotinonitrile**.

In conclusion, while the chemical **6-(1,4-Diazepan-1-yl)nicotinonitrile** is available for purchase, it represents an unexplored frontier in neuroscience. The scientific community has not yet published research that would allow for the creation of detailed application notes or protocols as requested. Future research would be required to first elucidate its basic pharmacological properties before any specific applications in neuroscience could be proposed and investigated.

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